

## Product Identification and General Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *BifenoX-d3*

Cat. No.: *B15614930*

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The initial section of a CoA provides essential identifying information for the specific lot of the chemical.<sup>[2]</sup><sup>[3]</sup> This ensures traceability and confirms that the product matches the order specifications.<sup>[1]</sup><sup>[3]</sup>

Parameter	Example Data	Description
Product Name	Bifenox-d3	The common name for the isotopically labeled compound. <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	2733718-91-5	A unique identifier assigned by the Chemical Abstracts Service. <a href="#">[5]</a>
Lot/Batch Number	XXXX-YYYY	A unique code assigned by the manufacturer to a specific production batch. <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C14H6D3Cl2NO5	Represents the elemental composition, indicating three deuterium atoms. <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	345.15 g/mol	The mass of one mole of the Bifenox-d3 molecule. <a href="#">[4]</a>
Storage Temperature	-20°C	The recommended temperature to ensure the stability of the compound. <a href="#">[4]</a>
Date of Analysis	2025-11-15	The date on which the quality control tests were performed.
Expiry Date	2028-11-14	The date after which the manufacturer no longer guarantees the product's specifications. <a href="#">[3]</a>

## Analytical Data and Specifications

This core section of the CoA presents the quantitative results from various analytical tests. It compares the actual measured values of the specific lot against the established quality specifications.[\[1\]](#)[\[2\]](#)

Test	Method	Specification	Result
Appearance	Visual Inspection	White to off-white solid	Conforms
Purity (HPLC)	HPLC-UV	≥ 98.0%	99.6%
Identity	<sup>1</sup> H NMR, Mass Spectrometry	Conforms to structure	Conforms
Isotopic Purity	Mass Spectrometry	≥ 99 atom % D	99.7%
Water Content	Karl Fischer Titration	≤ 0.5%	0.15%
Residual Solvents	HS-GC-FID	≤ 0.5%	< 0.1%
Solubility	Visual Inspection	Soluble in DMSO, Ethyl Acetate	Conforms <sup>[4]</sup>

## Experimental Protocols

To ensure transparency and allow for methodological assessment, the CoA often details the techniques used for analysis.<sup>[1][2]</sup>

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography is a standard technique used to separate, identify, and quantify each component in a mixture. For **Bifenox-d3**, a typical protocol would involve:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient mixture of acetonitrile and water containing 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of 254 nm.

- Procedure: A precisely weighed sample of **Bifenox-d3** is dissolved in a suitable solvent (e.g., acetonitrile) to a known concentration. This solution is then injected into the HPLC system. The purity is calculated by comparing the area of the main **Bifenox-d3** peak to the total area of all peaks in the chromatogram.

## Identity and Isotopic Purity by Mass Spectrometry (MS)

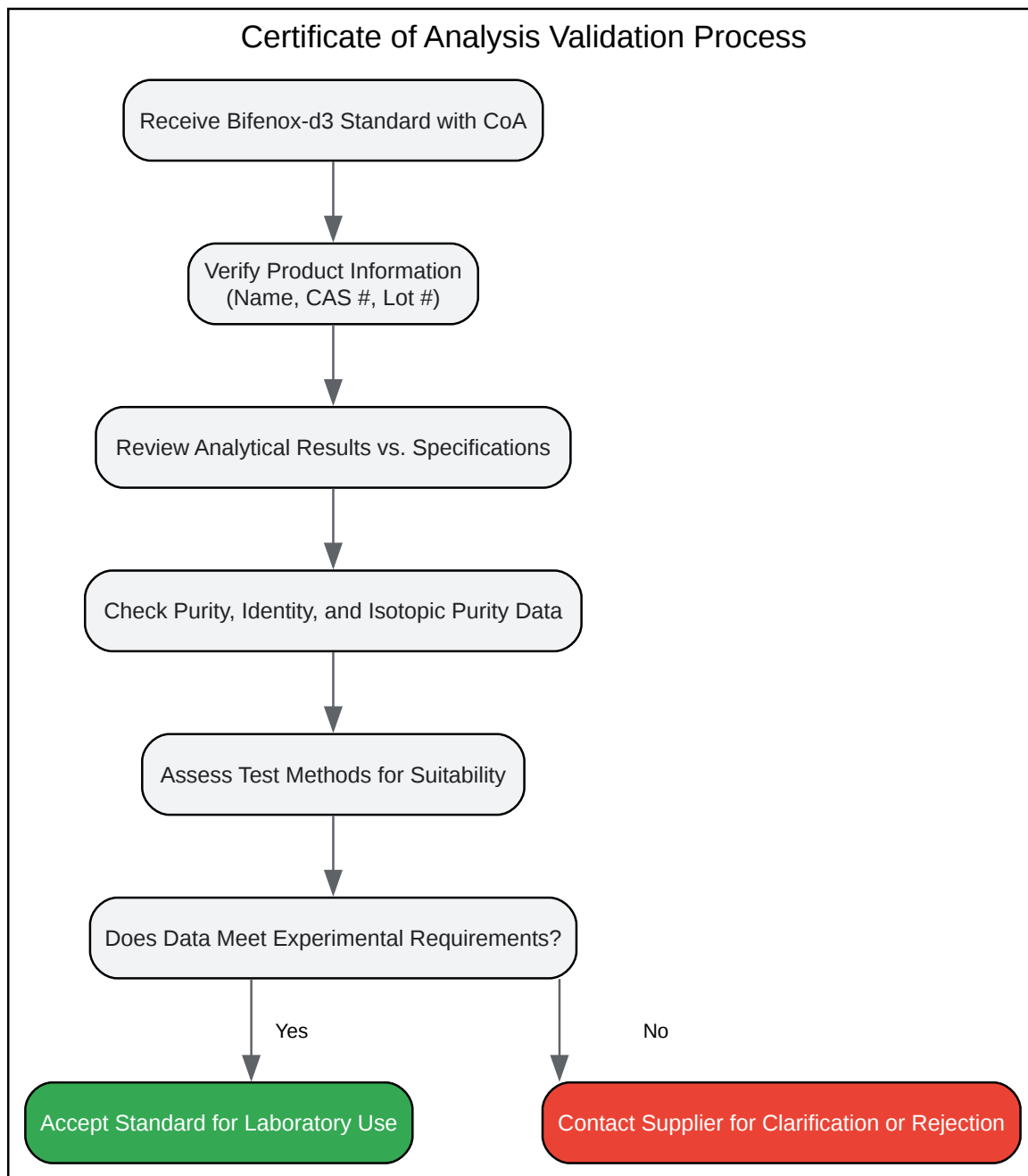
Mass spectrometry is employed to confirm the molecular weight of the compound and to determine the degree of deuterium incorporation.

- Instrumentation: Typically a Liquid Chromatography-Mass Spectrometry (LC-MS) system.
- Ionization: Electrospray Ionization (ESI) in either positive or negative mode.
- Analysis: The instrument measures the mass-to-charge ratio of the ions. The analysis confirms the presence of the ion corresponding to the molecular weight of **Bifenox-d3**. Isotopic purity is determined by comparing the signal intensity of the deuterated molecule (d3) to any residual non-deuterated (d0) Bifenox.

## Visualization of Workflows

### Logical Workflow for CoA Validation

The following diagram illustrates the logical steps a researcher should take when reviewing a Certificate of Analysis upon receiving a new chemical standard.

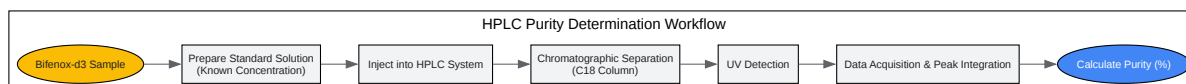


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Caption: A flowchart for the systematic review and validation of a CoA.

## Experimental Workflow for Purity Analysis

This diagram outlines the typical experimental steps involved in determining the purity of a **Bifenox-d3** sample using HPLC.



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Caption: A generalized workflow for purity analysis via HPLC.

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## References

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- To cite this document: BenchChem. [Product Identification and General Information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614930#bifenox-d3-certificate-of-analysis-explained>]

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